

A Comparative Guide to the Metabolic Pathways of 2-Furoylglycine

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Compound of Interest

Compound Name: 2-Furoylglycine

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the known and predicted metabolic pathways of **2-Furoylglycine**, a dietary-derived metabolite. The information presented herein is supported by experimental data from peer-reviewed literature and is intended to serve as a valuable resource for those involved in metabolomics research and drug development.

Introduction to 2-Furoylglycine

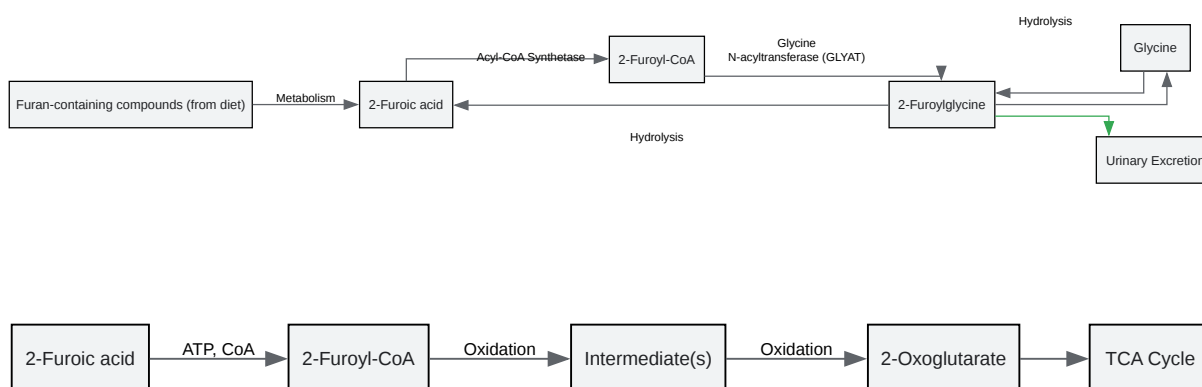
2-Furoylglycine is an N-acylglycine that is formed in the body through the conjugation of 2-furoic acid with the amino acid glycine.^[1] 2-furoic acid is derived from the metabolism of furan-containing compounds found in a variety of foods, particularly those that have undergone heat treatment.^{[2][3]} Notably, **2-Furoylglycine** has been identified as a reliable biomarker for coffee consumption, as furan derivatives are present in roasted coffee beans.^{[4][5]} Understanding the metabolic fate of **2-Furoylglycine** is crucial for assessing its physiological roles and its potential as a biomarker for dietary exposure.

Metabolic Pathways of 2-Furoylglycine

The metabolism of **2-Furoylglycine** primarily involves its formation from precursor molecules and its subsequent breakdown into constituent components. A comparative overview of the central human pathway and a bacterial pathway for the metabolism of its precursor, 2-furoic acid, is presented below.

Human Metabolic Pathway

In humans, the principal pathway involves the enzymatic conjugation of 2-furoic acid with glycine to form **2-Furoylglycine**. This reaction is catalyzed by Glycine N-acyltransferase (GLYAT), a mitochondrial enzyme responsible for the detoxification of various acyl-CoA molecules. The primary predicted fate of **2-Furoylglycine** is its hydrolysis back to 2-furoic acid and glycine.



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References

- 1. GLYAT glycine-N-acyltransferase [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
- 2. uniprot.org [uniprot.org]
- 3. mdpi.com [mdpi.com]
- 4. The glycine N-acyltransferases, GLYAT and GLYATL1, contribute to the detoxification of isovaleryl-CoA - an in-silico and in vitro validation - PMC [pmc.ncbi.nlm.nih.gov]

- 5. Bio-Derived Furanic Compounds with Natural Metabolism: New Sustainable Possibilities for Selective Organic Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
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